

# Xanthoangelol: A Technical Guide to its Solubility in Organic Solvents

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## Compound of Interest

Compound Name: Xanthoangelol

Cat. No.: B1683599

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## Introduction

**Xanthoangelol** is a prominent prenylated chalcone naturally found in the roots of *Angelica keiskei*. It has garnered significant scientific interest due to its diverse pharmacological activities, including anti-inflammatory, antibacterial, and pro-apoptotic properties.[1][2] Effective utilization of **xanthoangelol** in research and drug development necessitates a thorough understanding of its solubility characteristics in various solvents. This technical guide provides a comprehensive overview of the solubility of **xanthoangelol** in dimethyl sulfoxide (DMSO) and other organic solvents, complete with quantitative data, experimental protocols, and visualizations of its key signaling pathways.

## Quantitative Solubility Data

The solubility of **xanthoangelol** has been determined in several organic solvents, with the most comprehensive quantitative data available for DMSO. The following table summarizes the reported solubility values from various suppliers. It is important to note that solubility can be affected by factors such as the purity of the compound, the specific batch, the freshness of the solvent, and the use of physical methods like sonication to aid dissolution.

| Solvent         | Concentration (mg/mL) | Molar Concentration (mM) | Source / Notes  |
|-----------------|-----------------------|--------------------------|---|
| DMSO            | 79                    | 201.27                   | [1] Selleck Chemicals. The supplier notes that moisture-absorbing DMSO can reduce solubility and recommends using fresh DMSO. |
| DMSO            | 100                   | 254.78                   | [2][3] MedchemExpress, GlpBio. Both sources indicate that ultrasonic treatment is needed to achieve this solubility.          |
| DMSO            | 80                    | 364.80                   | [4] TargetMol. Recommends sonication.   |
| Chloroform      | Soluble               | -                        | [5][6] Qualitative data.  |
| Dichloromethane | Soluble               | -                        | [5][6] Qualitative data.  |
| Ethyl Acetate   | Soluble               | -                        | [5][6] Qualitative data.  |
| Acetone         | Soluble               | -                        | [5][6] Qualitative data.  |

Conversely, **xanthoangelol** is reported to be practically insoluble in water.[7]

## Experimental Protocol for Solubility Determination

While specific, detailed experimental protocols from the suppliers of **xanthoangelol** are not publicly available, a generalized and robust method for determining the solubility of a compound like **xanthoangelol** is the shake-flask method. This method is considered a gold standard for equilibrium solubility measurements.

Objective: To determine the equilibrium solubility of **xanthoangelol** in a given organic solvent at a specified temperature.

Materials:

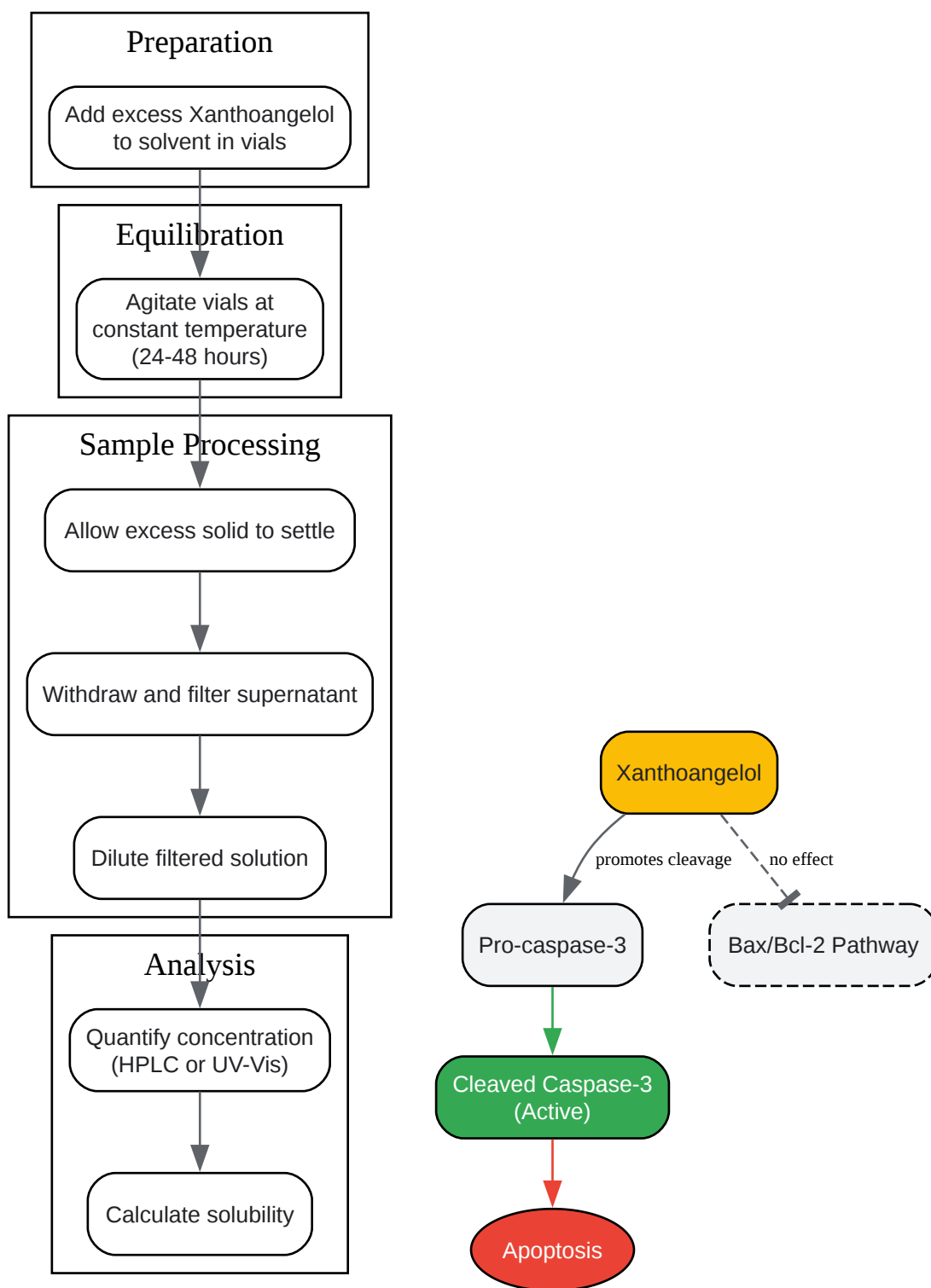
- **Xanthoangelol** (high purity)
- Selected organic solvent (e.g., DMSO, analytical grade)
- Glass vials with screw caps
- Orbital shaker or incubator with shaking capabilities
- Constant temperature bath or incubator
- Syringe filters (e.g., 0.45  $\mu\text{m}$  PTFE)
- High-Performance Liquid Chromatography (HPLC) system with a suitable column and detector (or a UV-Vis spectrophotometer)
- Analytical balance
- Volumetric flasks and pipettes

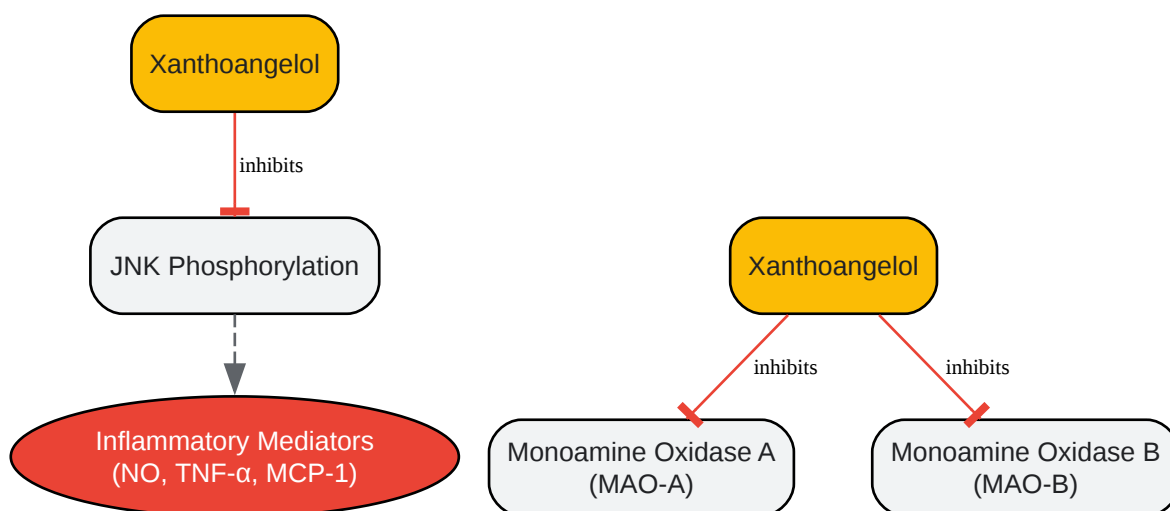
Procedure:

- **Preparation of Supersaturated Solutions:** Add an excess amount of **xanthoangelol** to a series of glass vials containing a known volume of the selected organic solvent. The amount of **xanthoangelol** should be sufficient to ensure that undissolved solid remains after equilibrium is reached.
- **Equilibration:** Tightly cap the vials and place them in an orbital shaker set at a constant temperature (e.g., 25 °C or 37 °C). Agitate the vials for a predetermined period (typically 24 to 48 hours) to ensure that equilibrium is reached. The agitation speed should be sufficient to keep the solid particles suspended.
- **Phase Separation:** After the equilibration period, allow the vials to stand undisturbed at the same constant temperature to let the excess solid settle.

- **Sample Collection and Filtration:** Carefully withdraw an aliquot of the supernatant using a syringe. Immediately filter the aliquot through a syringe filter into a clean vial to remove any undissolved particles.
- **Dilution:** Accurately dilute the filtered solution with the same solvent to a concentration that falls within the linear range of the analytical method.
- **Quantification:** Analyze the concentration of **xanthoangelol** in the diluted samples using a validated HPLC or UV-Vis spectrophotometry method.
- **Data Analysis:** Calculate the solubility of **xanthoangelol** in the solvent based on the measured concentration and the dilution factor. The experiment should be performed in triplicate to ensure the reliability of the results.

Below is a workflow diagram illustrating the shake-flask method.





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